

The Biological Role of cis-11,12-Methyleneoctadecanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: *cis*-11,12-methyleneoctadecanoyl-CoA

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Executive Summary:

Cis-11,12-methyleneoctadecanoyl-CoA is the activated coenzyme A (CoA) thioester of lactobacillic acid, a prominent cyclopropane fatty acid (CFA) found in the membranes of numerous bacterial species. While the fatty acid itself, integrated into phospholipids, plays a crucial role in adapting cell membranes to various environmental stresses, the CoA derivative serves as a key metabolic intermediate. This document provides an in-depth technical overview of the biosynthesis, regulation, biological functions, and metabolic fate of lactobacillic acid and its CoA ester. It details the enzymatic pathways, the intricate regulatory networks governing its production, and its significance in membrane physiology, stress response, and bacterial pathogenicity. Furthermore, this guide summarizes key quantitative data, outlines detailed experimental protocols for CFA analysis and enzyme activity assays, and explores the implications of this pathway for the development of novel antimicrobial agents.

Introduction

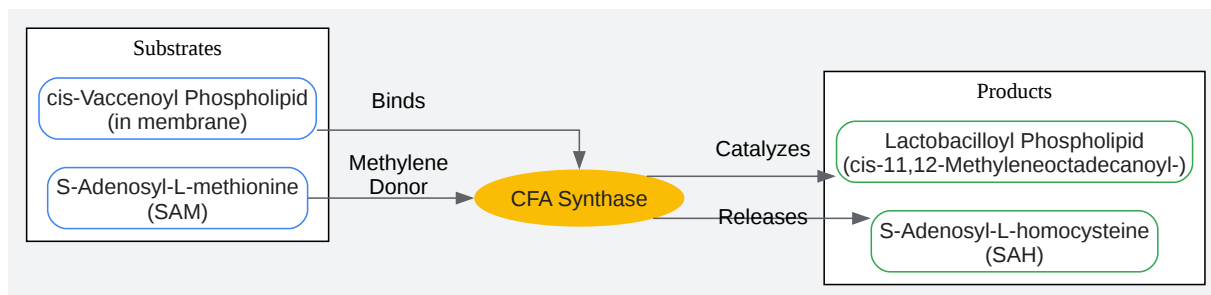
Cis-11,12-methyleneoctadecanoyl-CoA is the activated form of (11R,12S)-Lactobacillic acid, a 19-carbon fatty acid characterized by a cyclopropane ring located at the 11th and 12th carbon positions[1][2][3]. This molecule belongs to the class of cyclopropane fatty acids (CFAs), which are significant components of the cell membranes in many eubacteria, and have also been identified in some protozoa and higher plants[4][5][6].

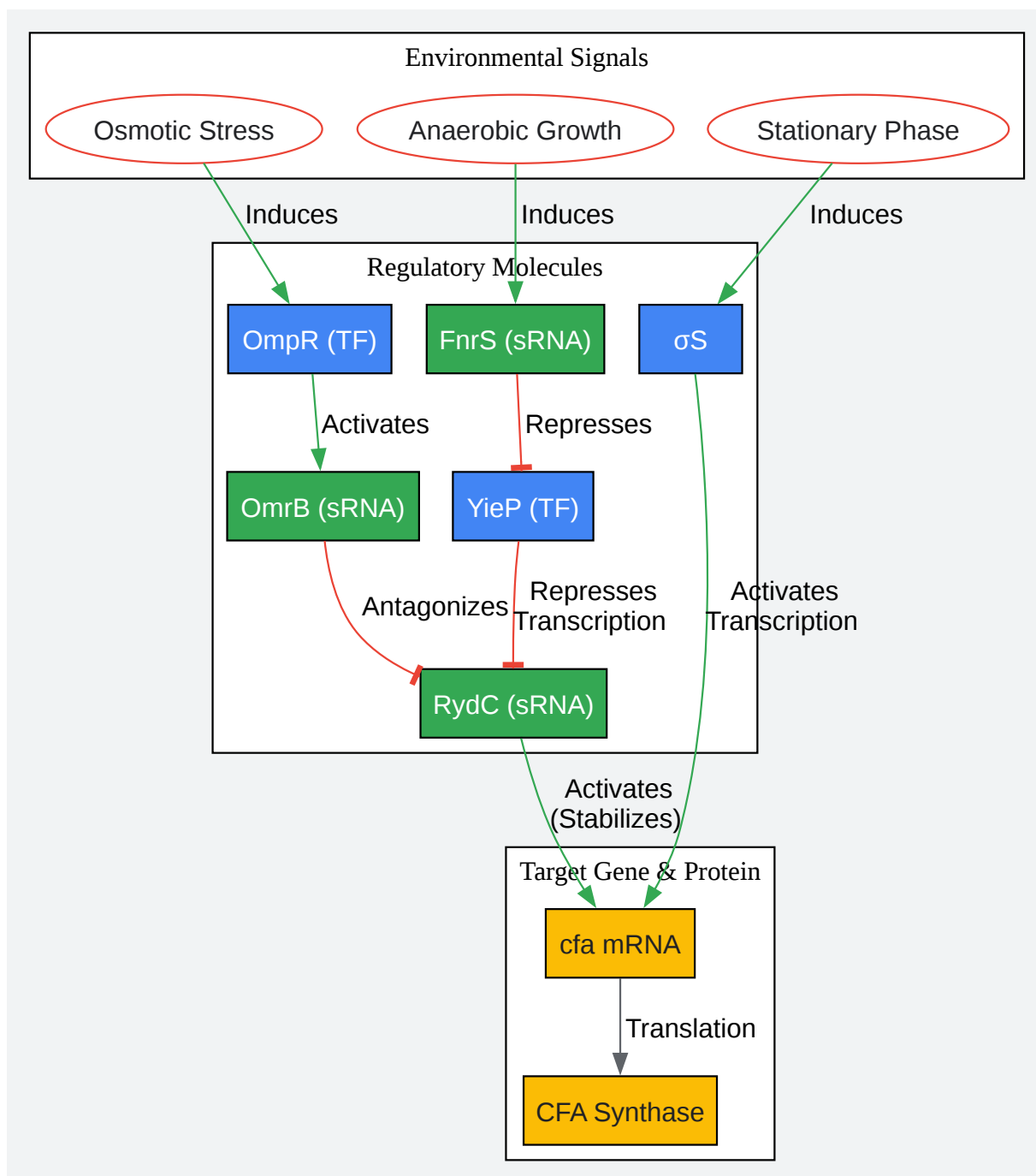
The primary biological significance of this molecule lies in its de-esterified form, lactobacillic acid, which is incorporated into membrane phospholipids. This postsynthetic modification of the lipid bilayer is not constitutive but rather a conditional response, typically initiated as bacterial cultures enter the stationary phase or encounter environmental stressors. The presence of the cyclopropane ring alters the physical properties of the membrane, influencing fluidity, permeability, and stability. These modifications are critical for bacterial survival under adverse conditions, such as low pH, oxidative stress, and high temperatures[7][8]. Given its role in stress adaptation and its association with the virulence of pathogenic bacteria, the biosynthetic pathway of CFAs, including the formation of **cis-11,12-methyleneoctadecanoyl-CoA**, represents a promising target for novel therapeutic interventions[7][8].

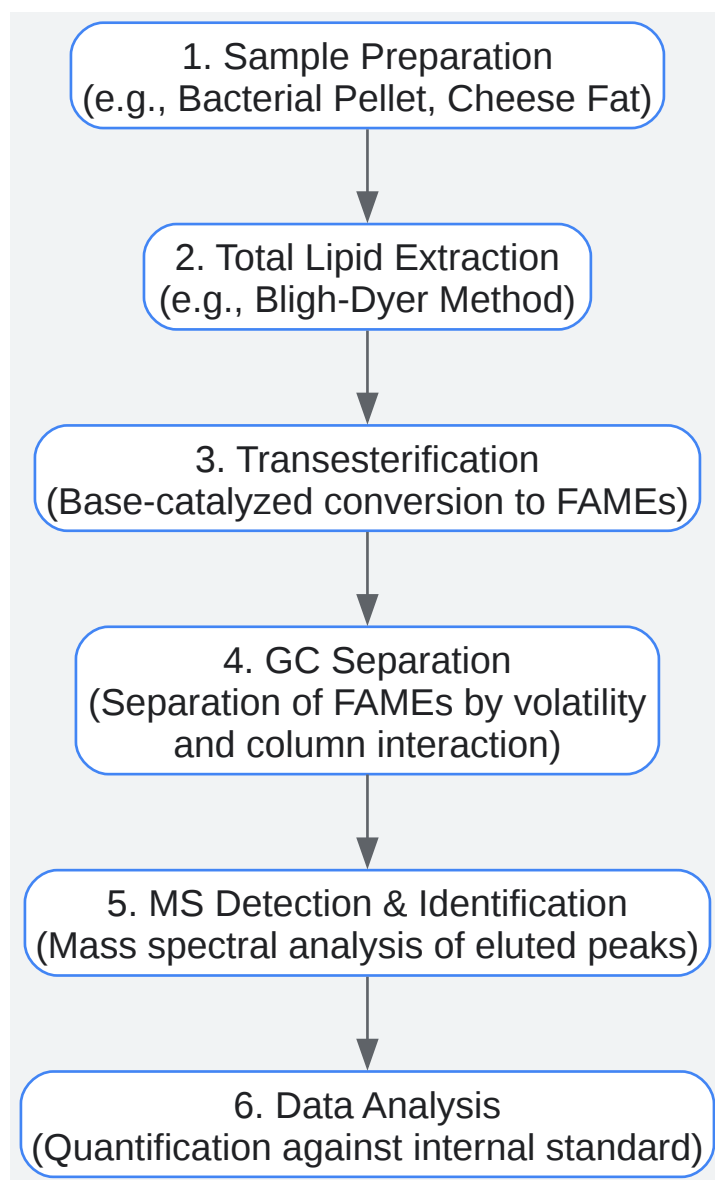
Biosynthesis Pathway

The synthesis of lactobacillic acid does not occur with free fatty acids but rather on unsaturated fatty acyl chains already integrated into phospholipid molecules within the bacterial membrane[9]. The direct precursor is a cis-vaccenoyl (cis-11-octadecenoyl) phospholipid. The key enzymatic step is the transfer of a methylene group across the double bond, a reaction catalyzed by cyclopropane fatty acid (CFA) synthase[4][6].

The methylene group donor for this reaction is S-adenosyl-L-methionine (SAM), which is converted to S-adenosyl-L-homocysteine (SAH) in the process[9][10]. The reaction is a unique post-synthetic modification of a fully formed membrane bilayer. The enzyme, CFA synthase, is a soluble, cytoplasmic protein that must interact with the hydrophobic interior of the membrane to access its substrate.







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